

Phenyl 1-Pentadecanesulfonate: A Comprehensive Technical Guide for Polymer Applications

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Compound of Interest

Compound Name: *Phenyl 1-pentadecanesulfonate*

CAS No.: 91082-17-6

Cat. No.: B1592446

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An In-depth Analysis for Researchers, Scientists, and Drug Development Professionals

Authored by: A Senior Application Scientist

Abstract

This technical guide provides a comprehensive overview of **Phenyl 1-pentadecanesulfonate**, a high-performance, non-phthalate plasticizer, for its application in polymer science. Marketed commercially as Mesamoll®, this alkylsulfonic acid phenyl ester (ASE) offers a unique combination of properties, including excellent gelling behavior, high saponification resistance, and good compatibility with a wide range of polymers. This document delves into its chemical structure, synthesis, mechanism of action as a plasticizer, and its quantifiable effects on the mechanical and thermal properties of polymers, with a particular focus on polyvinyl chloride (PVC). Furthermore, detailed experimental protocols for performance evaluation and migration analysis are provided to equip researchers and professionals with the necessary tools for its effective utilization and assessment.

Introduction: The Evolving Landscape of Plasticizers

The demand for flexible and durable polymeric materials is ever-increasing across various sectors, from medical devices to construction and automotive industries. Plasticizers are essential additives that impart these desired properties by increasing the free volume between polymer chains, thereby enhancing flexibility and reducing brittleness. For decades, phthalate-based plasticizers have dominated the market. However, growing concerns over their potential health and environmental impacts have spurred the development and adoption of alternative, safer plasticizers.

Phenyl 1-pentadecanesulfonate has emerged as a compelling non-phthalate alternative, offering excellent performance characteristics without the toxicological concerns associated with some traditional plasticizers. Its chemical structure, featuring a long alkyl chain and a phenyl group attached to a sulfonate ester, provides a unique balance of polarity and hydrophobicity, contributing to its efficacy and durability as a plasticizer. This guide aims to provide a detailed technical understanding of **Phenyl 1-pentadecanesulfonate**, enabling its informed application in research, development, and industrial settings.

Chemical Profile and Synthesis

Chemical Structure and Properties

Phenyl 1-pentadecanesulfonate is an organic compound with the following key identifiers:

- Chemical Name: **Phenyl 1-pentadecanesulfonate**
- CAS Number: 91082-17-6[1]
- Molecular Formula: $C_{21}H_{36}O_3S$
- Molecular Weight: 368.58 g/mol [2]
- Synonyms: Alkylsulfonic acid phenyl ester (ASE), Mesamoll®[1][3]

The molecule's structure consists of a C10-C18 alkyl chain (predominantly C15) linked to a phenyl group via a sulfonate ester bridge. This structure imparts both hydrophobic (alkyl chain

and phenyl ring) and polar (sulfonate group) characteristics, which are crucial for its function as a plasticizer.

Synthesis Pathway

The primary industrial synthesis of **Phenyl 1-pentadecanesulfonate** involves the reaction of a corresponding alkylsulfonyl chloride with phenol. This esterification reaction is a well-established and efficient method for producing sulfonate esters.

Reaction Scheme:

Where R is the C10-C18 alkyl group.

The process is typically carried out in the presence of a base to neutralize the hydrochloric acid byproduct, driving the reaction to completion. The resulting product is a clear, slightly yellowish, viscous liquid.

Mechanism of Plasticization

The plasticizing effect of **Phenyl 1-pentadecanesulfonate** is attributed to its ability to disrupt the intermolecular forces between polymer chains.[4] When incorporated into a polymer matrix, such as PVC, the plasticizer molecules position themselves between the long polymer chains. [4] This spacing increases the "free volume" within the polymer structure, allowing the polymer chains to move more freely relative to one another.[4] This increased molecular mobility leads to a reduction in the material's glass transition temperature (T_g), transforming it from a rigid, brittle state to a more flexible and ductile one.[4]

The effectiveness of a plasticizer is largely dependent on its compatibility with the polymer. The phenyl group in **Phenyl 1-pentadecanesulfonate** contributes to its good compatibility with PVC, a polar polymer.[5] This compatibility ensures that the plasticizer is well-dispersed throughout the polymer matrix, leading to uniform plasticization and minimizing issues like exudation or "blooming."

Performance in Polymer Formulations: A Focus on PVC

Phenyl 1-pentadecanesulfonate is widely used to plasticize PVC for a variety of applications. [5] Its incorporation significantly modifies the mechanical and thermal properties of the final material.

Effect on Mechanical Properties

The addition of **Phenyl 1-pentadecanesulfonate** to PVC formulations leads to predictable changes in its mechanical characteristics. As the concentration of the plasticizer increases, the following trends are generally observed:

- **Decreased Hardness:** The material becomes softer and more pliable. This is typically quantified using the Shore A hardness scale.
- **Decreased Tensile Strength:** The force required to break the material under tension decreases. [6]
- **Increased Elongation at Break:** The extent to which the material can be stretched before breaking increases significantly, indicating enhanced flexibility. [6]

Table 1: Typical Mechanical Properties of PVC Plasticized with **Phenyl 1-pentadecanesulfonate** (Mesamoll®)

| Plasticizer Concentration (phr*) | Shore A Hardness | Tensile Strength (MPa) | Elongation at Break (%) |
|----------------------------------|------------------|------------------------|-------------------------|
| 0 | >95 | 50 - 60 | <50 |
| 20 | 85 - 90 | 20 - 25 | 200 - 250 |
| 40 | 75 - 80 | 15 - 20 | 300 - 350 |
| 60 | 65 - 70 | 10 - 15 | 350 - 400 |

*phr: parts per hundred resin by weight (Note: These are typical values and can vary depending on the specific PVC resin and other additives in the formulation.)

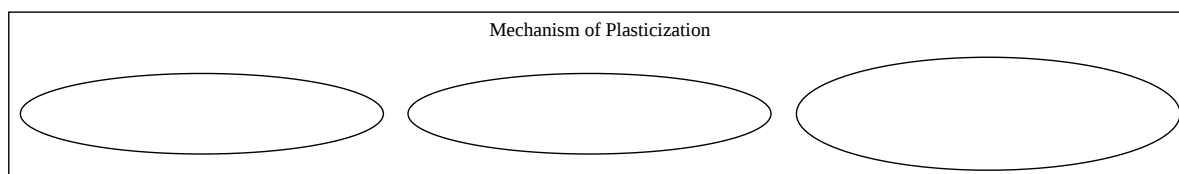
Effect on Thermal Properties

The most significant thermal property influenced by plasticizers is the glass transition temperature (Tg). The addition of **Phenyl 1-pentadecanesulfonate** effectively lowers the Tg of PVC, extending its flexible operating temperature range to lower temperatures.[7]

Table 2: Glass Transition Temperature of PVC as a Function of **Phenyl 1-pentadecanesulfonate** (Mesamoll®) Concentration

| Plasticizer Concentration (phr) | Glass Transition Temperature (Tg) (°C) |
|---------------------------------|--|
| 0 | ~80 |
| 20 | ~40 |
| 40 | ~10 |
| 60 | ~-15 |

(Note: These are typical values obtained by Differential Scanning Calorimetry (DSC) and can vary.)[7][8]



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Key Performance Advantages

Beyond its primary plasticizing function, **Phenyl 1-pentadecanesulfonate** offers several other performance benefits:

- **Excellent Gelling Behavior:** It exhibits rapid and efficient gelling with PVC, which can lead to shorter processing times and reduced energy consumption during manufacturing.[5]

- **High Saponification Resistance:** Unlike many ester-based plasticizers, **Phenyl 1-pentadecanesulfonate** is highly resistant to hydrolysis, especially in alkaline conditions. This makes it an excellent choice for articles that will be in contact with water, detergents, or other alkaline media.[5]
- **Good Weathering Resistance:** It demonstrates good resistance to degradation from UV light and other environmental factors, contributing to the longevity of the final product.[5]
- **Low Volatility:** Its low volatility means that it is less likely to evaporate from the polymer matrix over time, which helps to maintain the flexibility and mechanical properties of the product throughout its service life.[9]

Experimental Protocols

To ensure the scientific integrity and reproducibility of research involving **Phenyl 1-pentadecanesulfonate**, the following detailed experimental protocols are provided.

Protocol for Evaluating Plasticizer Performance in PVC

This protocol outlines the steps for preparing plasticized PVC samples and evaluating their key mechanical and thermal properties.

Materials:

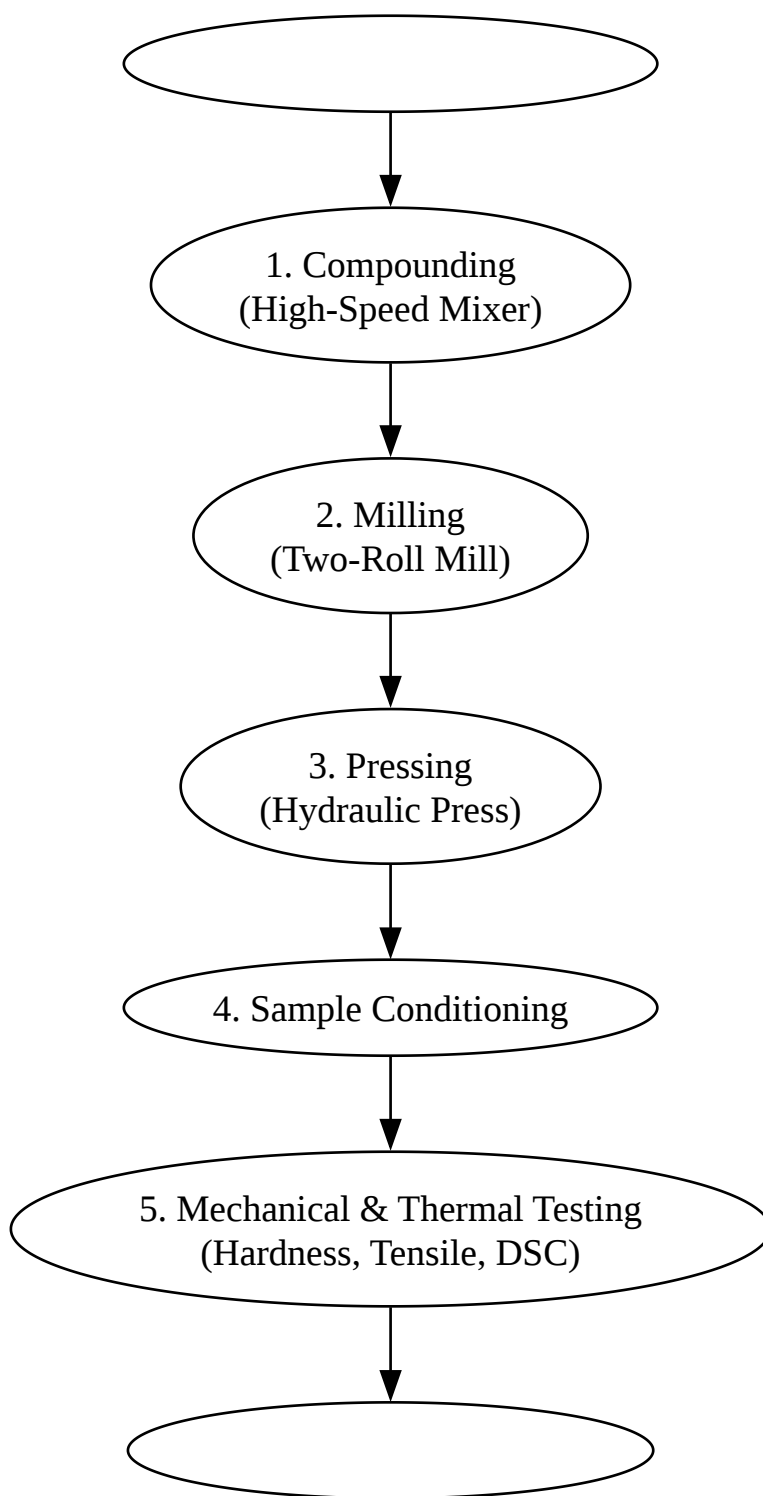
- PVC resin (e.g., K-value 67-70)
- **Phenyl 1-pentadecanesulfonate**
- Thermal stabilizer (e.g., Ca/Zn stearate)
- Lubricant (e.g., stearic acid)
- Two-roll mill
- Hydraulic press with heating and cooling capabilities
- Durometer (Shore A)

- Universal Testing Machine (UTM) with grips for tensile testing
- Differential Scanning Calorimeter (DSC)

Procedure:

- Compounding:
 - Dry blend the PVC resin, thermal stabilizer, and lubricant in a high-speed mixer.
 - Slowly add the desired amount of **Phenyl 1-pentadecanesulfonate** (e.g., 20, 40, 60 phr) to the dry blend while mixing.
 - Continue mixing until a homogeneous powder blend is obtained.
- Milling and Sheet Preparation:
 - Set the temperature of the two-roll mill to approximately 160-170°C.
 - Add the compounded PVC blend to the mill and allow it to fuse into a continuous sheet.
 - Mill the material for 5-10 minutes to ensure homogeneity.
 - Remove the sheet from the mill.
- Pressing:
 - Cut the milled sheet into appropriate sizes for the mold.
 - Place the sheets in a picture-frame mold of desired thickness (e.g., 2 mm).
 - Press the mold in a hydraulic press at 170-180°C for 5-10 minutes under a pressure of 10-15 MPa.
 - Cool the mold under pressure to room temperature.
- Sample Conditioning and Testing:

- Condition the pressed sheets at $23 \pm 2^{\circ}\text{C}$ and $50 \pm 5\%$ relative humidity for at least 24 hours.
- Cut test specimens from the conditioned sheets according to the relevant ASTM or ISO standards for each test.
- Hardness: Measure the Shore A hardness at multiple points on the sample using a durometer according to ASTM D2240.
- Tensile Properties: Determine the tensile strength and elongation at break using a UTM according to ASTM D638.
- Glass Transition Temperature: Determine the T_g of the samples using DSC according to ASTM D3418. Heat the sample at a controlled rate (e.g., $10^{\circ}\text{C}/\text{min}$) and observe the endothermic shift in the heat flow curve.



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Protocol for Migration Testing and Quantification

This protocol describes a method for determining the migration of **Phenyl 1-pentadecanesulfonate** from a plasticized polymer into a food simulant, followed by quantification using Gas Chromatography-Mass Spectrometry (GC-MS).

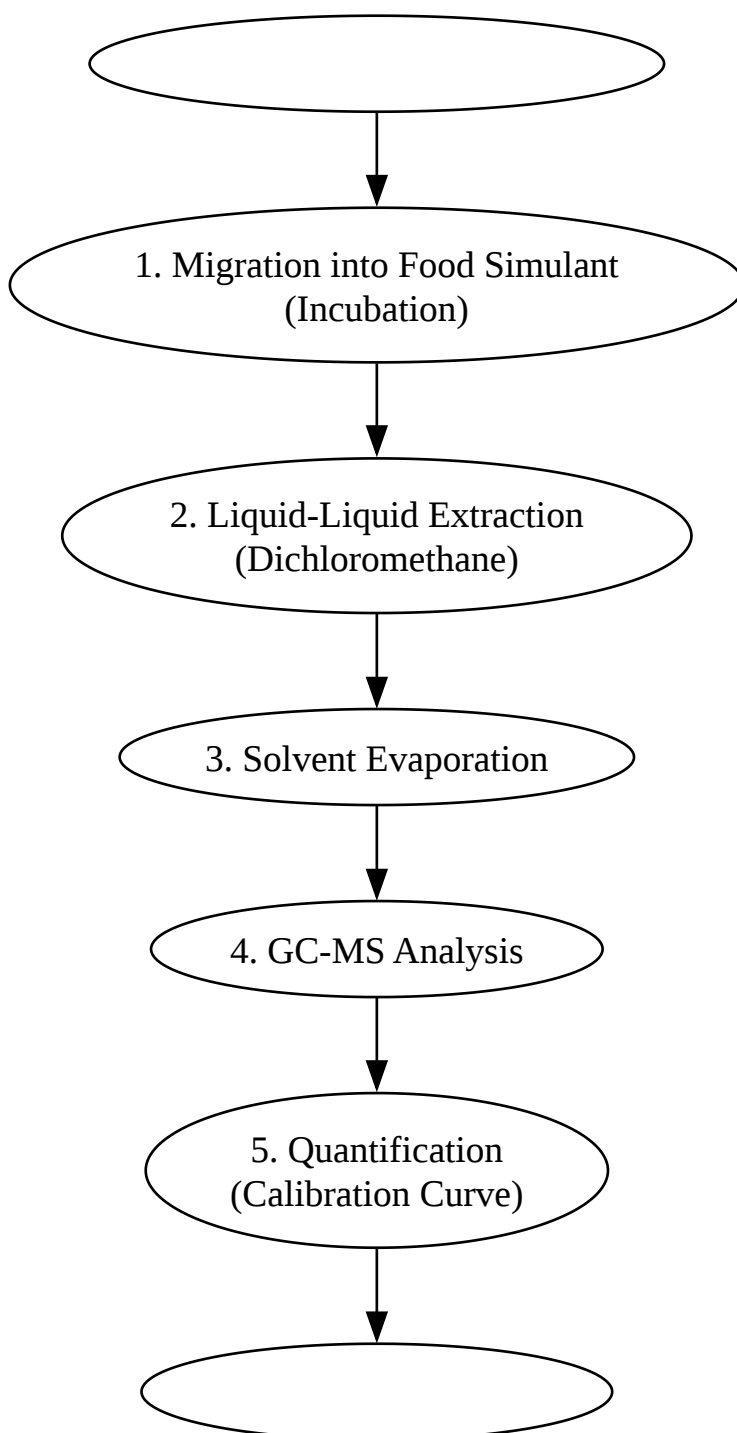
Materials:

- Plasticized polymer sample of known surface area
- Food simulant (e.g., 95% ethanol for fatty foods, 10% ethanol for aqueous foods, or olive oil)
- Incubator or oven
- Dichloromethane (DCM), HPLC grade
- Anhydrous sodium sulfate
- GC-MS system with a suitable capillary column (e.g., 5% phenyl-methylpolysiloxane)
- Volumetric flasks, pipettes, and vials

Procedure:

- Migration Cell Setup:
 - Cut a sample of the plasticized polymer with a known surface area.
 - Place the sample in a migration cell or a glass container.
 - Add a known volume of the food simulant, ensuring the sample is fully immersed, maintaining a specific surface area-to-volume ratio (e.g., 6 dm²/L).
 - Seal the container to prevent evaporation.
- Incubation:
 - Incubate the migration cells at a specified temperature and duration as per regulatory guidelines (e.g., 10 days at 40°C).[10]
- Extraction from Food Simulant:

- After incubation, remove the polymer sample.
- Take a known aliquot of the food simulant.
- Perform a liquid-liquid extraction with dichloromethane. Repeat the extraction three times.
- Combine the organic extracts and dry over anhydrous sodium sulfate.
- Evaporate the solvent to a small, known volume (e.g., 1 mL).
- GC-MS Analysis:
 - Instrument Setup:
 - Injector Temperature: 280°C
 - Oven Program: Start at 100°C, ramp to 300°C at 15°C/min, hold for 10 minutes.
 - Carrier Gas: Helium at a constant flow rate.
 - MS Transfer Line Temperature: 280°C
 - Ion Source Temperature: 230°C
 - Scan Mode: Full scan or Selected Ion Monitoring (SIM) for higher sensitivity.
 - Calibration: Prepare a series of standard solutions of **Phenyl 1-pentadecanesulfonate** in dichloromethane of known concentrations. Analyze these standards to create a calibration curve.
 - Sample Analysis: Inject an aliquot of the concentrated extract into the GC-MS system.
 - Quantification: Identify the **Phenyl 1-pentadecanesulfonate** peak based on its retention time and mass spectrum. Quantify the amount of migrated plasticizer by comparing the peak area to the calibration curve.
- Calculation:
 - Calculate the migration in mg/kg of food simulant or mg/dm² of the polymer surface area.



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Conclusion

Phenyl 1-pentadecanesulfonate stands out as a high-performance, non-phthalate plasticizer with a favorable combination of properties for a wide range of polymer applications. Its

excellent compatibility with PVC, coupled with its high saponification resistance and good weathering properties, makes it a durable and reliable choice for demanding applications. The quantifiable effects on mechanical and thermal properties allow for precise formulation control to meet specific product requirements. The detailed experimental protocols provided in this guide offer a robust framework for researchers and professionals to evaluate and utilize this versatile plasticizer effectively. As the industry continues to move towards safer and more sustainable materials, **Phenyl 1-pentadecanesulfonate** is well-positioned to play a significant role in the future of polymer technology.

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